

Triglyme CAS number 112-49-2 technical data sheet

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Compound of Interest

Compound Name: Triglyme

Cat. No.: B029127

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An In-depth Technical Guide to **Triglyme** (CAS Number 112-49-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Triethylene glycol dimethyl ether, commonly known as **Triglyme**. With the CAS number 112-49-2, this high-boiling point solvent is utilized in a variety of applications, including organic synthesis, battery technology, and pharmaceutical formulations. This document compiles essential technical data, safety information, and insights into its experimental applications.

Core Technical Data

The physical and chemical properties of **Triglyme** are summarized below, offering a clear reference for experimental planning and execution.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ O ₄	
Molecular Weight	178.23 g/mol	
Appearance	Clear, colorless liquid	
Odor	Mild ethereal odor	
Melting Point	-45 °C (-49 °F)	
Boiling Point	216 °C (420.8 °F) at 760 mmHg	
Flash Point	111 °C (232 °F) - closed cup	
Density	0.986 g/cm ³ at 20 °C	
Vapor Pressure	1.2 mbar at 20 °C	
Vapor Density	>4.7 (vs air)	
Solubility	Miscible with water	
log Pow (Octanol/Water Partition Coefficient)	-0.52 at 23 °C	
Autoignition Temperature	190 °C (374 °F)	
Viscosity	2.21 mm ² /s (kinematic at 20°C); 2.181 mPa·s (dynamic at 20°C)	

Hazard and Safety Information

Triglyme is classified as a hazardous substance and requires careful handling. Key hazard classifications include Reproductive Toxicity Category 1B. It is suspected of damaging fertility and may harm an unborn child.

Hazard Information	Details	Source(s)
GHS Pictograms	Health hazard	
Signal Word	Danger	
Hazard Statements	H360Df: May damage the unborn child. Suspected of damaging fertility.	
Precautionary Statements	P201, P202, P280, P308+P313, P405, P501	
Incompatibilities	Strong oxidizing agents, strong acids.	
Hazardous Reactions	May form explosive peroxides upon prolonged exposure to air and light.	

Experimental Applications and Protocols

Triglyme's utility as a solvent is demonstrated in various scientific domains. While detailed, step-by-step protocols are often proprietary or specific to a particular research setup, this section outlines the general methodologies found in the literature.

Role in Organic Synthesis

Triglyme serves as a high-boiling point solvent for various organic reactions, including Grignard reactions and Suzuki couplings, where its ability to solvate cations and its thermal stability are advantageous.

General Protocol Considerations for Grignard Reactions:

- **Anhydrous Conditions:** All glassware must be thoroughly dried to prevent the quenching of the Grignard reagent.
- **Inert Atmosphere:** Reactions are typically conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture and oxygen.

- **Initiation:** Gentle heating or the addition of a small crystal of iodine may be necessary to initiate the reaction between magnesium and the organic halide.
- **Reaction Control:** The addition of reactants is often performed dropwise to control the exothermic reaction.

General Protocol Considerations for Suzuki Couplings:

- **Catalyst System:** A palladium catalyst and a suitable ligand are essential for the reaction.
- **Base:** A base is required to activate the boronic acid derivative.
- **Inert Atmosphere:** The reaction is typically carried out under an inert atmosphere to protect the catalyst from oxidation.

Application in Battery Research

Triglyme is investigated as a component of electrolytes in next-generation lithium batteries, such as lithium-sulfur (Li-S) batteries, due to its electrochemical stability and low volatility.

Example Experimental Protocol: Preparation of a **Triglyme**-Based Electrolyte for Li-S Batteries

- **Materials:** **Triglyme** (solvent), Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI; salt), Lithium Nitrate (LiNO_3 ; additive).
- **Procedure:**
 - Inside an argon-filled glovebox, dissolve the desired concentration of LiTFSI and LiNO_3 in **Triglyme**.
 - Stir the solution until all salts are completely dissolved.
 - The resulting electrolyte is then ready to be incorporated into a battery cell for electrochemical testing.

Use in Reproductive Toxicity Studies

Triglyme has been the subject of reproductive and developmental toxicity studies in animal models. These studies are crucial for understanding its potential risks to human health.

Example Experimental Design: Developmental Toxicity Study in Mice

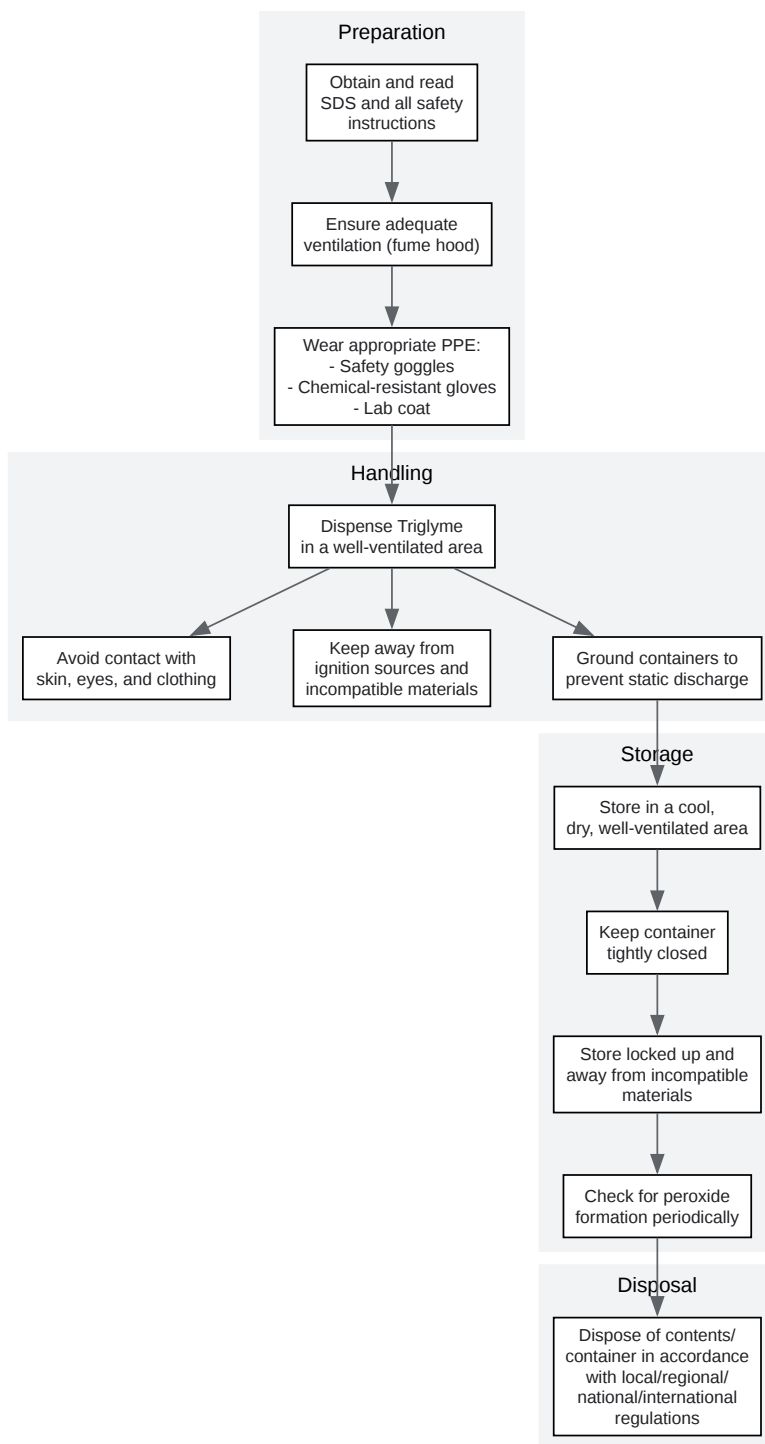
- Animal Model: Timed-pregnant CD-1 mice.
- Dosing: **Triglyme** is administered by gavage at various concentrations (e.g., 0, 250, 500, or 1000 mg/kg/day) during the period of major organogenesis (gestational days 6-15).
- Monitoring: Maternal body weight, clinical signs of toxicity, and food/water consumption are monitored daily.
- Endpoint Analysis: At the end of the gestation period, dams are euthanized, and uterine contents are examined. Fetuses are weighed and examined for external, visceral, and skeletal malformations.

Visualizing Workflows and Hazard Relationships

The following diagrams, created using the DOT language, illustrate key workflows and logical relationships pertaining to the safe handling and hazards of **Triglyme**.

Safe Handling Workflow

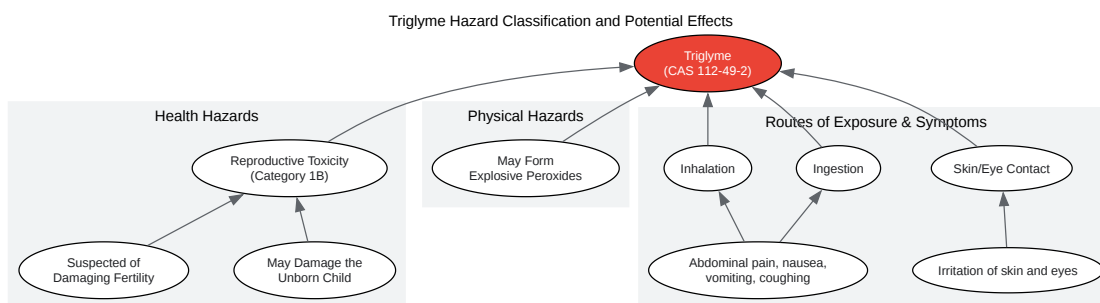
Safe Handling Workflow for Triglyme



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Caption: Workflow for the safe handling of **Triglyme** from preparation to disposal.

Hazard Classification and Effects



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Caption: Logical relationship of **Triglyme**'s hazard classifications and effects.

Conclusion

Triglyme is a versatile solvent with significant applications in research and development. Its unique properties necessitate a thorough understanding of its technical data and strict adherence to safety protocols. While this guide provides a comprehensive summary of publicly available information, researchers should always consult the latest Safety Data Sheet (SDS) and relevant literature before use. The provided visualizations offer a clear guide to safe handling and an understanding of the associated hazards.

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